

# Synonyms for 4-tert-butylbenzyl bromide in chemical literature

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## Compound of Interest

Compound Name: 4-tert-Butylbenzyl bromide

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An In-depth Technical Guide to **4-tert-butylbenzyl bromide**: Properties, Synthesis, and Reactivity

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of **4-tert-butylbenzyl bromide**, a key intermediate in organic synthesis. It details the compound's various synonyms and chemical identifiers to aid in literature searches and material procurement. A summary of its key physical and chemical properties is presented in a structured format. This guide also offers detailed experimental protocols for the synthesis of **4-tert-butylbenzyl bromide** and its subsequent use in a representative nucleophilic substitution reaction. Furthermore, visual diagrams of the experimental workflows are provided to facilitate understanding and implementation in a laboratory setting. This document is intended to be a valuable resource for researchers and professionals in chemistry and drug development.

## Chemical Identity and Synonyms

**4-tert-butylbenzyl bromide** is a substituted aromatic halide widely used in organic synthesis. Due to its common use, it is referenced in chemical literature and commercial catalogs under a variety of names. A comprehensive list of these synonyms and identifiers is crucial for efficient literature review and sourcing.

Table 1: Synonyms and Identifiers for **4-tert-butylbenzyl bromide**

Type	Identifier
Systematic Name	1-(Bromomethyl)-4-(1,1-dimethylethyl)benzene
Common Synonyms	p-tert-Butylbenzyl bromide[1]
1-(Bromomethyl)-4-tert-butylbenzene[1]	
$\alpha$ -Bromo-4-(tert-butyl)toluene	
1-tert-Butyl-4-(bromomethyl)benzene	
4-(tert-Butyl)benzyl bromide[1]	
Benzene, 1-(bromomethyl)-4-(1,1-dimethylethyl)-[1]	
Toluene, $\alpha$ -bromo-p-tert-butyl-	
4-tert-Butylphenylmethyl bromide	
Bromo(4-tert-butylphenyl)methane	
$\alpha$ -Brom-4-(tert-butyl)toluol	
CAS Number	18880-00-7
EC Number	242-643-1
Beilstein Registry Number	471674
MDL Number	MFCD00000180
PubChem CID	87836

## Physicochemical Properties

The physical and chemical properties of **4-tert-butylbenzyl bromide** are essential for its handling, storage, and use in chemical reactions. Below is a summary of its key quantitative data.

Table 2: Quantitative Data for **4-tert-butylbenzyl bromide**

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>15</sub> Br[2]
Molecular Weight	227.14 g/mol [2]
Appearance	Clear, colorless to light yellow liquid
Melting Point	8-12 °C (lit.)
Boiling Point	93-94 °C at 1.5 mmHg (lit.)
Density	1.236 g/mL at 25 °C (lit.)
Refractive Index	n <sub>20</sub> /D 1.545 (lit.)
Flash Point	>110 °C (>230 °F) - closed cup[3]
InChI Key	QZNQSIHCDAGZIA-UHFFFAOYSA-N
Canonical SMILES	CC(C)(C)C1=CC=C(C=C1)CBr[1]

## Experimental Protocols

### Synthesis of 4-tert-butylbenzyl bromide from 4-tert-butyltoluene

This protocol describes the synthesis of **4-tert-butylbenzyl bromide** via the bromination of 4-tert-butyltoluene using N-bromosuccinimide (NBS) as the bromine source and benzoyl peroxide as a radical initiator.[2]

Materials:

- 4-tert-butyltoluene (14.8 g, 0.10 mol)
- N-bromosuccinimide (NBS) (17.8 g, 0.10 mol)
- Benzoyl peroxide (200 mg)
- Carbon tetrachloride (CCl<sub>4</sub>)
- Hexane

- Magnesium sulfate ( $\text{MgSO}_4$ )

Procedure:

- In a round-bottom flask, dissolve 4-tert-butyltoluene in carbon tetrachloride.
- Add N-bromosuccinimide and benzoyl peroxide to the solution.
- Heat the reaction mixture to reflux for 2 hours.
- After reflux, cool the mixture to room temperature.
- Filter the mixture to remove the insoluble material (succinimide).
- Wash the filtrate with carbon tetrachloride.
- Concentrate the filtrate under reduced pressure to obtain a residue.
- Dissolve the resulting residue in hexane.
- Dry the hexane solution with magnesium sulfate.
- Evaporate the solvent under reduced pressure to yield the final product, **4-tert-butylbenzyl bromide**. The reported yield for this procedure is approximately 100% (22.7 g).<sup>[2]</sup>

## Nucleophilic Substitution Reaction: Synthesis of 4-tert-butylbenzyl iodide

This protocol outlines a nucleophilic substitution reaction where **4-tert-butylbenzyl bromide** is converted to 4-tert-butylbenzyl iodide using potassium iodide. This type of reaction is a common application of **4-tert-butylbenzyl bromide** in organic synthesis.<sup>[2][4][5]</sup>

Materials:

- **4-tert-butylbenzyl bromide**
- Potassium iodide (KI)

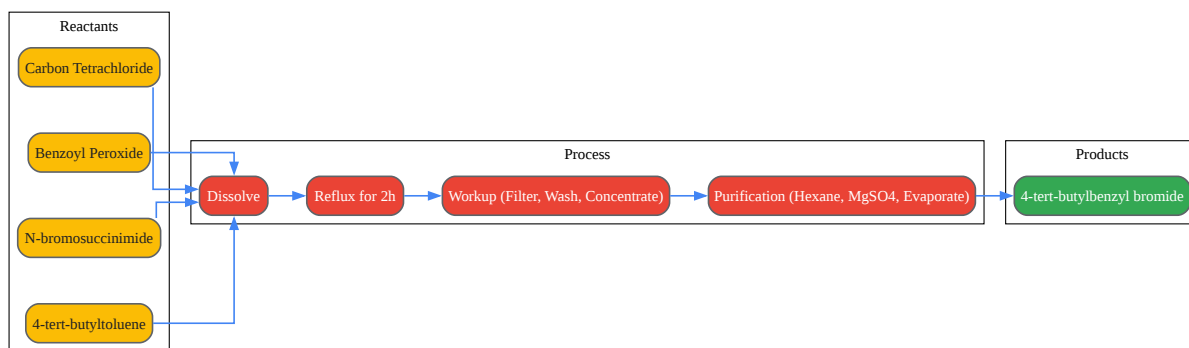
- Apolar solvent (e.g., a continuous phase for a slurry)
- Ordered mesoporous material (e.g., silica)
- Deionized water

Procedure: This procedure describes a reaction performed in a slurry of ordered mesoporous material, which can be adapted for other biphasic or homogeneous systems.<sup>[5]</sup>

- Prepare an aqueous solution of potassium iodide.
- Impregnate the pores of the ordered mesoporous material with the aqueous KI solution.
- Create a concentrated slurry of the KI-impregnated mesoporous material in an apolar solvent.
- Add the lipophilic reactant, **4-tert-butylbenzyl bromide**, to the continuous apolar phase of the slurry.
- Maintain continuous stirring of the reaction mixture.
- Monitor the reaction progress by a suitable analytical method (e.g., GC-MS, TLC).
- Upon completion, separate the solid mesoporous material from the liquid phase.
- The resulting solution contains the product, 4-tert-butylbenzyl iodide. Further purification may be performed if necessary.

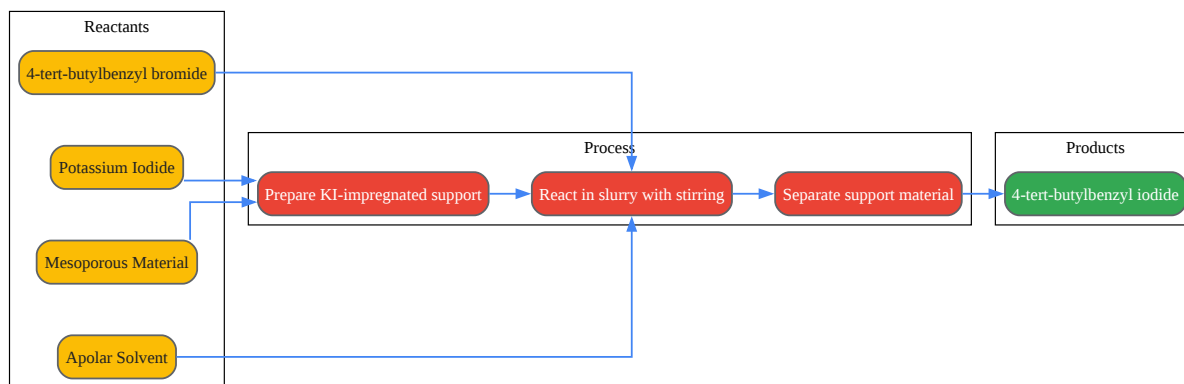
## Visualized Workflows and Relationships

To better illustrate the processes described, the following diagrams are provided in the DOT language for Graphviz.



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Caption: Synthesis workflow for **4-tert-butylbenzyl bromide**.



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